

Personal protective equipment for handling Flufenamic Acid

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Compound of Interest

Compound Name: *Flufenamic Acid*

Cat. No.: *B1672875*

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Essential Safety and Handling Guide for Flufenamic Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Flufenamic Acid**, including operational and disposal plans.

Emergency Contact Information:

- In case of emergency, immediately contact your institution's Environmental Health and Safety (EHS) department and refer to the specific Safety Data Sheet (SDS) for **Flufenamic Acid**.
- For immediate medical advice in case of exposure, contact a poison control center or physician.

Hazard Summary

Flufenamic Acid is a compound that requires careful handling due to its potential health effects. It is classified as:

- Toxic if swallowed[1][2][3][4][5]
- Harmful in contact with skin[1]

- Causes skin irritation[1][3][4][6]
- Causes serious eye irritation[1][3][4][6]
- May cause respiratory irritation[1][6]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Flufenamic Acid** to minimize exposure risk.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.[2] Gloves must be inspected before use and disposed of properly after handling.[3][4][7]	To prevent skin contact and absorption.[3][7]
Eye and Face Protection	Chemical safety goggles or a face shield.[3] Use equipment approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [3][7]	To protect against splashes and dust that can cause serious eye irritation.[1][3][6]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1][8] A lab coat is the minimum requirement.	To prevent skin irritation from dust or splashes.[1][3][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate, dust is generated, or exposure limits are exceeded.[2][5][8]	To prevent respiratory tract irritation from inhalation of dust.[1][6]

Operational Plan and Handling Procedures

Adherence to proper handling procedures is critical to ensure a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#) Use a chemical fume hood if available, especially when handling powders or creating solutions.
- Provide appropriate exhaust ventilation at places where dust is formed.[\[3\]](#)
- Ensure safety showers and eyewash stations are readily accessible.[\[5\]](#)

Standard Operating Procedures:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Review the Safety Data Sheet (SDS).
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[8\]](#)
 - Avoid the formation of dust and aerosols.[\[3\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Storage:
 - Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)
 - Store locked up or in an area accessible only to qualified or authorized personnel.[\[2\]](#)[\[4\]](#)[\[5\]](#)

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor/physician.[1][2][3][4][5] Rinse mouth with water.[1][3] Do NOT induce vomiting.[7]
If on Skin	Wash off immediately with plenty of soap and water while removing all contaminated clothing.[1][3][4] Get medical attention if skin irritation occurs.[2][3]
If in Eyes	Rinse cautiously with water for several minutes.[1][3][4][5] Remove contact lenses, if present and easy to do. Continue rinsing.[1][3][4][5] Get medical attention if eye irritation persists.[3]
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing.[1][5] If breathing is difficult, give oxygen.[5][7] Call a POISON CENTER or doctor/physician if you feel unwell.[1][5]

Disposal Plan

Proper disposal of **Flufenamic Acid** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant.[1][2][3][5] Do not let the product enter drains.[3][4][7]
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste in accordance with applicable laws and good laboratory practices.[3][4][7]
- Spills: In case of a spill, avoid dust formation.[7] Pick up and arrange disposal without creating dust.[3][7] Sweep up and shovel into suitable, closed containers for disposal.[3][7]

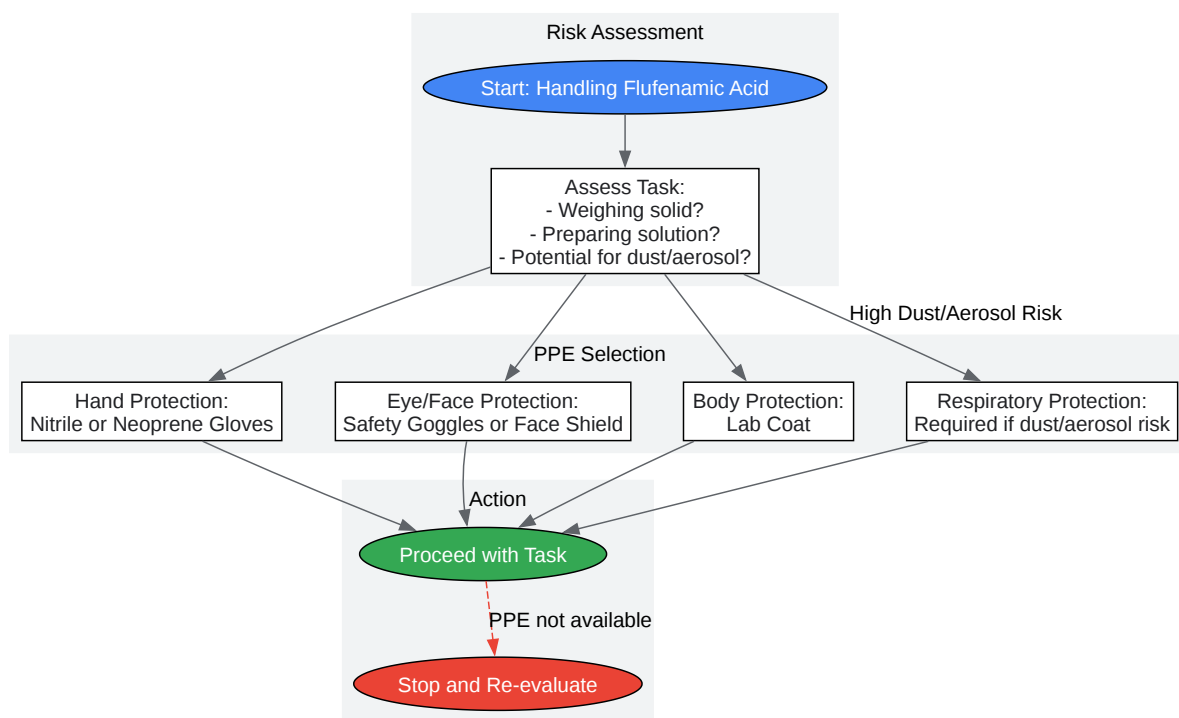
Physical and Chemical Properties

A summary of key quantitative data for **Flufenamic Acid** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₄ H ₁₀ F ₃ NO ₂
Molecular Weight	281.22 g/mol [9]
Melting Point	132 - 135 °C (269.6 - 275 °F)[1][9]
Appearance	White to pale yellow powder[3] or off-white solid
Water Solubility	Insoluble[9]

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment when handling **Flufenamic Acid**.



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Caption: PPE selection workflow for handling **Flufenamic Acid**.

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Address: 3281 E Guasti Rd

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